

Navigating the Safe Handling of 1-Hexadecanol, Aluminum Salt: A Comprehensive Guide

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Compound of Interest

Compound Name: 1-Hexadecanol, aluminum salt

Cat. No.: B099308

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **1-Hexadecanol, aluminum salt**, including detailed operational and disposal plans.

While a specific Safety Data Sheet (SDS) for **1-Hexadecanol, aluminum salt** (CAS No. 19141-82-3) is not readily available, this document synthesizes safety information from the parent compound, 1-Hexadecanol, and the general class of aluminum alkoxides to provide comprehensive handling guidelines.[1] **1-Hexadecanol, aluminum salt** is an aluminum alkoxide and is expected to share properties with other members of this chemical class. A key characteristic of aluminum alkoxides is their sensitivity to moisture; they readily react with water to form aluminum hydroxide and the corresponding alcohol, in this case, 1-Hexadecanol.[2] While not pyrophoric like aluminum alkyls, they are flammable.[2]

Essential Safety Information

Proper personal protective equipment (PPE) is the first line of defense against potential hazards. The following table summarizes the recommended PPE and other crucial safety data.

Category	Recommendation	Rationale & Key Considerations
Eye Protection	Chemical splash goggles or a face shield. [3] [4]	Protects against dust particles and potential splashes.
Skin Protection	Flame-retardant lab coat, nitrile or neoprene gloves. [5] [6]	Prevents skin contact with the chemical. Check glove compatibility.
Respiratory Protection	NIOSH-approved respirator for dusts if ventilation is inadequate. [7] [8]	Minimizes inhalation of airborne particles.
Handling Environment	Handle in a well-ventilated area, preferably in a chemical fume hood or glove box under an inert atmosphere (e.g., nitrogen or argon). [9]	Aluminum alkoxides are moisture-sensitive. [2] [5]
First Aid: Eyes	Immediately flush with plenty of water for at least 15 minutes. [7] [8]	
First Aid: Skin	Wash off with soap and plenty of water. [10]	
First Aid: Inhalation	Move person to fresh air. [10]	
First Aid: Ingestion	Do NOT induce vomiting. Rinse mouth with water. [5]	
Fire Extinguishing Media	Dry chemical, carbon dioxide, or alcohol-resistant foam. DO NOT USE WATER. [5] [9]	Reacts with water.
Storage	Store in a tightly sealed container in a cool, dry, well-ventilated area away from moisture and incompatible materials such as strong oxidizing agents. [5] [7]	Prevents decomposition and maintains chemical integrity.

Operational Plan for Handling 1-Hexadecanol, Aluminum Salt

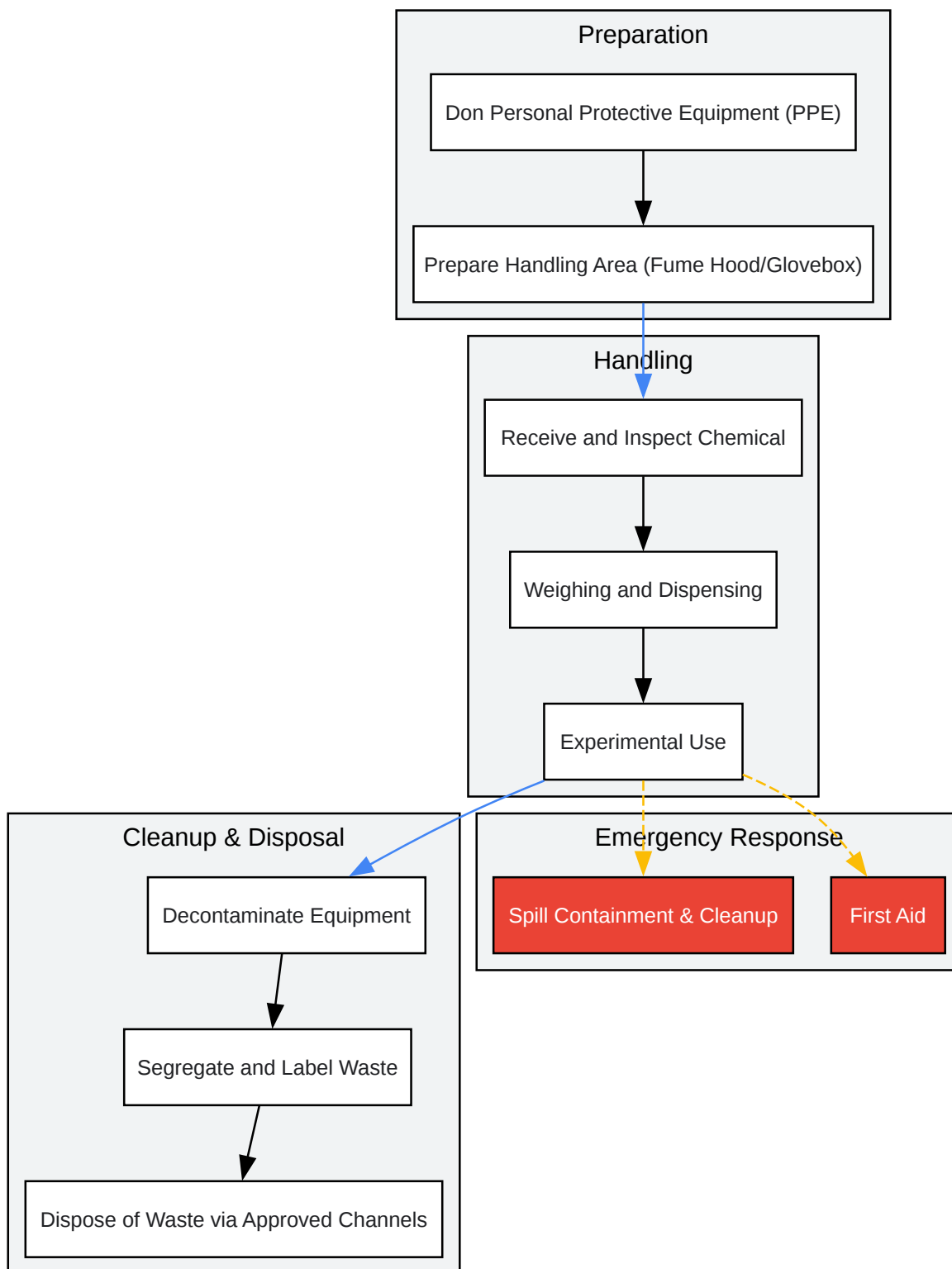
A step-by-step approach ensures that safety is maintained throughout the handling process.

- Receiving and Inspection: Upon receipt, inspect the container for any damage or leaks. Ensure the container is properly labeled.
- Preparation and Handling:
 - Work in a designated area such as a chemical fume hood or glovebox to control exposure and maintain a dry atmosphere.
 - Ensure all necessary PPE is worn correctly before handling the substance.
 - Grounding and bonding may be necessary to prevent static discharge, which could be an ignition source.[\[5\]](#)
- During Use:
 - Avoid creating dust.[\[11\]](#)
 - Use spark-proof tools.
 - Keep away from heat, sparks, and open flames.[\[5\]](#)
- Spill Management:
 - In case of a small spill, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal.
 - For larger spills, evacuate the area and follow emergency procedures.
- Disposal:
 - Waste **1-Hexadecanol, aluminum salt** should be treated as hazardous waste.

- A potential disposal method involves controlled hydrolysis. The resulting mixture can then be managed as aluminum-containing waste.[12]
- All waste must be handled in accordance with local, state, and federal regulations.

Experimental Workflow

The following diagram illustrates the logical workflow for the safe handling of **1-Hexadecanol, aluminum salt**.



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Caption: Workflow for Safe Handling of **1-Hexadecanol, Aluminum Salt**.

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